

GANESH: Application Notes and Protocols for Genetic Analysis of Human Genomes

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Ganesha*
CAS No.: *207740-37-2*
Cat. No.: *B12746079*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

GANESH (Genetic Analysis and Annotation of Human and Other Genomes) is a specialized software package designed for the in-depth genetic analysis of specific regions within human and other genomes.^{[1][2]} It facilitates the creation of a self-updating, local database that integrates DNA sequence data, mapping information, and various annotations for a defined genomic interval.^{[1][2]} This resource is particularly tailored for research groups focused on positional cloning and identifying disease-susceptibility variants within circumscribed genomic regions, typically less than 10-20 centimorgans (cM).^[1] Unlike large-scale genome browsers, GANESH is designed to compile an exhaustive and inclusive collection of potential genes and genomic features for subsequent experimental validation.^[1]

The core strength of GANESH lies in its ability to automate the retrieval, assimilation, and analysis of data from multiple distributed sources, ensuring that the local database remains current.^{[1][2]} The software features a modular architecture, including components for data

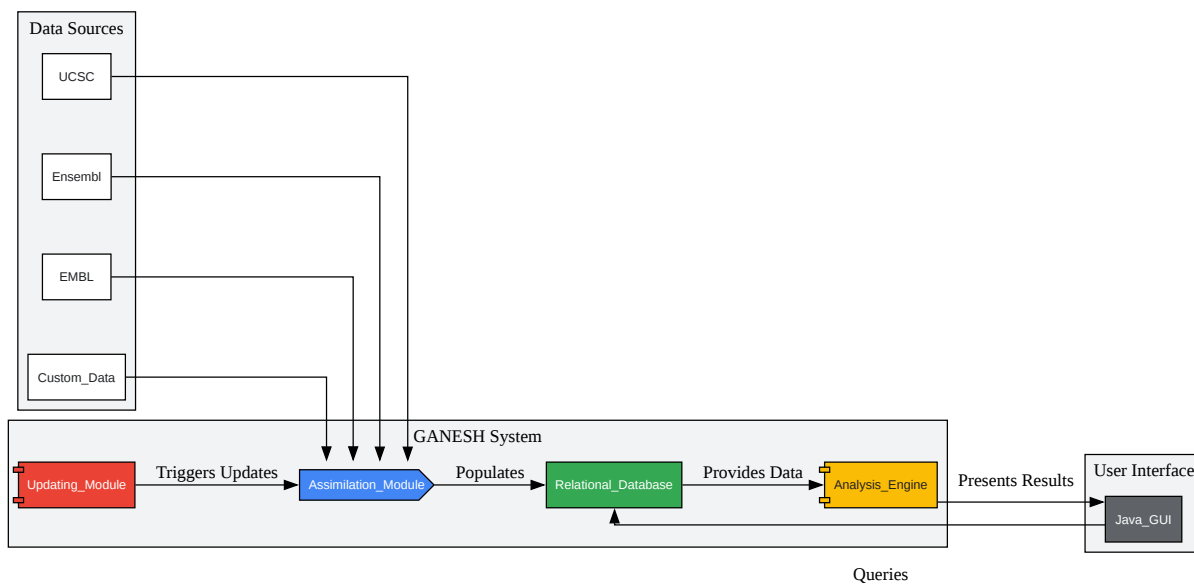
assimilation, a relational database backend, an updating module, and a Java-based graphical user interface for data navigation and visualization.[\[1\]](#)[\[2\]](#)

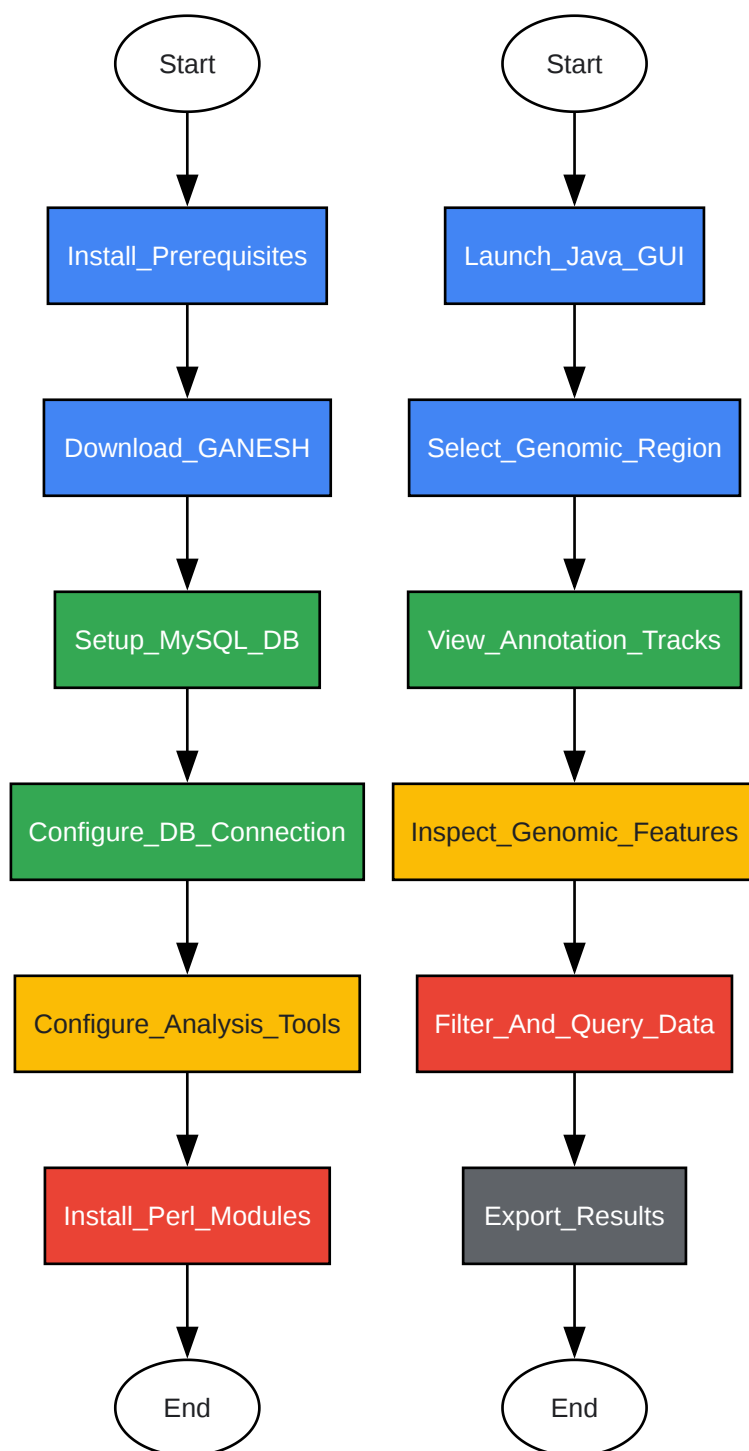
Key Applications in Human Genome Analysis

- **Regional Genomic Annotation:** Creating a detailed and customized annotation database for a specific genomic locus associated with a disease or trait of interest.
- **Gene Discovery:** Identifying a comprehensive list of known and predicted genes and exons within a target region for further investigation.[\[1\]](#)
- **Candidate Gene Prioritization:** Integrating various lines of evidence, such as sequence similarity, in silico gene predictions, and comparative genomics, to prioritize candidate genes for mutational screening.
- **Data Integration:** Consolidating disparate genomic data types (e.g., DNA sequence, genetic markers, expression data) into a unified and readily accessible local database.

System Architecture and Workflow

The GANESH system is built upon a modular framework that automates the process of data gathering, analysis, and presentation. The general workflow involves defining a genomic region of interest, from which the system downloads and processes relevant data, and populates a local database. This database is then accessible through a graphical interface for analysis.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. GANESH: Software for Customized Annotation of Genome Regions - PMC
[pmc.ncbi.nlm.nih.gov]
- 2. GANESH: software for customized annotation of genome regions - PubMed
[pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [GANESH: Application Notes and Protocols for Genetic Analysis of Human Genomes]. BenchChem, [2026]. [Online PDF]. Available at:
[https://www.benchchem.com/product/b12746079/docs#ganesh-application-notes-and-protocols-for-genetic-analysis-of-human-genomes]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check